

Personal protective equipment for handling 1-(4-Bromo-2-methylphenyl)ethanone

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Compound of Interest

Compound Name: 1-(4-Bromo-2-methylphenyl)ethanone

Cat. No.: B1291378

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Essential Safety and Handling Guide for 1-(4-Bromo-2-methylphenyl)ethanone

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-(4-Bromo-2-methylphenyl)ethanone** (CAS No. 65095-33-2). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

Hazard Identification and Personal Protective Equipment (PPE)

1-(4-Bromo-2-methylphenyl)ethanone is a chemical compound that requires careful handling due to its potential health hazards. Based on available safety data, it is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2][3]} Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to prevent exposure.

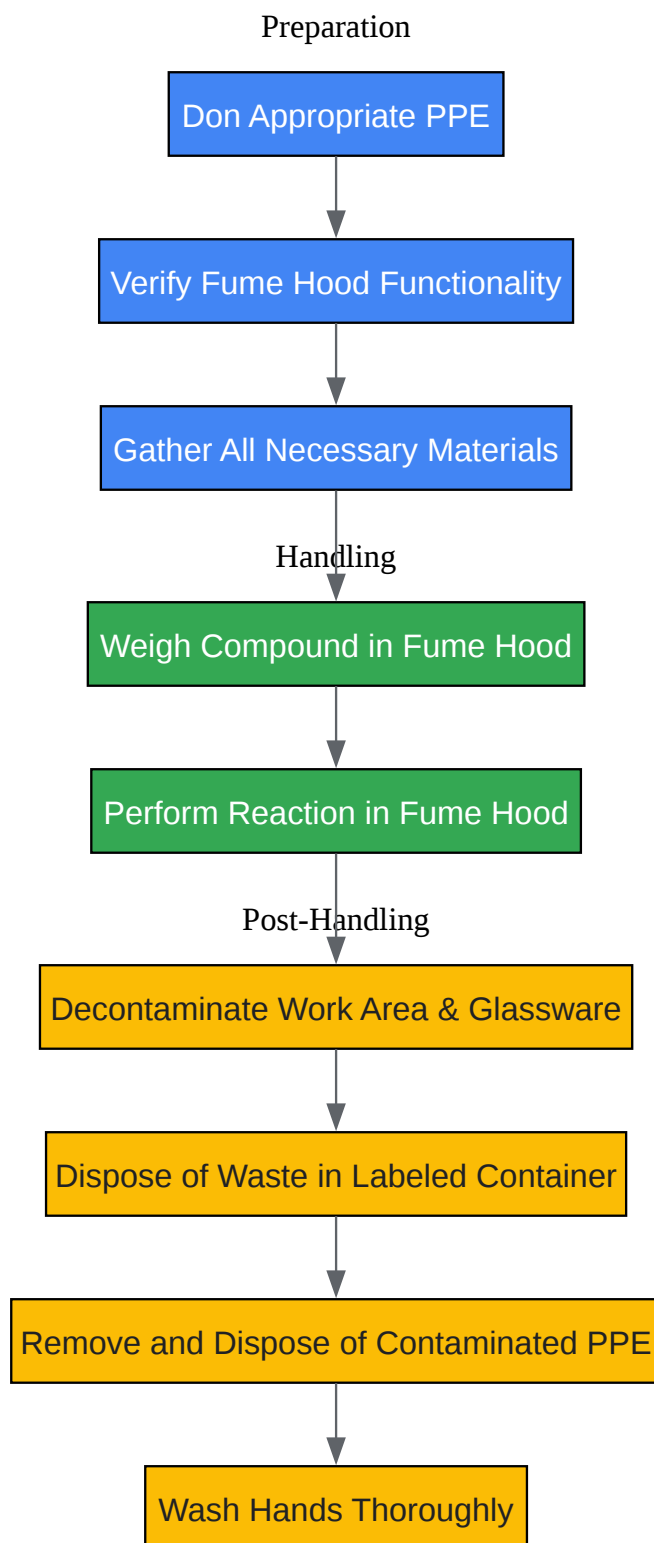
Table 1: Recommended Personal Protective Equipment (PPE)

Situation	Required PPE	Specifications & Best Practices
Routine Laboratory Use	<ul style="list-style-type: none">• Eye Protection• Hand Protection• Body Protection	<ul style="list-style-type: none">• Chemical splash goggles that meet ANSI Z87.1 standards.[4][5]• Chemical-resistant gloves (e.g., Nitrile or Neoprene). Inspect gloves for any damage before use and dispose of them immediately if contaminated.[4][5]• A flame-resistant lab coat, fully buttoned, to protect against splashes.[4][5]
Risk of Splash or Aerosol Generation	<ul style="list-style-type: none">• Eye and Face Protection• Hand Protection• Body Protection• Respiratory Protection	<ul style="list-style-type: none">• In addition to chemical splash goggles, a face shield is required.[4][5]• Chemical-resistant gloves are mandatory.[4][5]• A flame-resistant lab coat should be worn.[4][5]• Use a NIOSH-approved respirator with an appropriate cartridge if work is not conducted in a chemical fume hood or if ventilation is inadequate.[4][5]
Emergency Spill	<ul style="list-style-type: none">• Full-face Respirator• Chemical Resistant Clothing• Double Gloving• Chemical Resistant Boots	<ul style="list-style-type: none">• A full-face, air-purifying respirator with appropriate cartridges is necessary.[6]• A chemical-resistant suit or coveralls to prevent skin contact.[6]• An inner and outer pair of chemical-resistant gloves.[6]• Steel-toed and shank chemical-resistant boots.[6]

Operational and Disposal Plans

Standard Operating Procedure for Handling

The following workflow outlines the necessary steps for the safe handling of **1-(4-Bromo-2-methylphenyl)ethanone** in a laboratory setting.

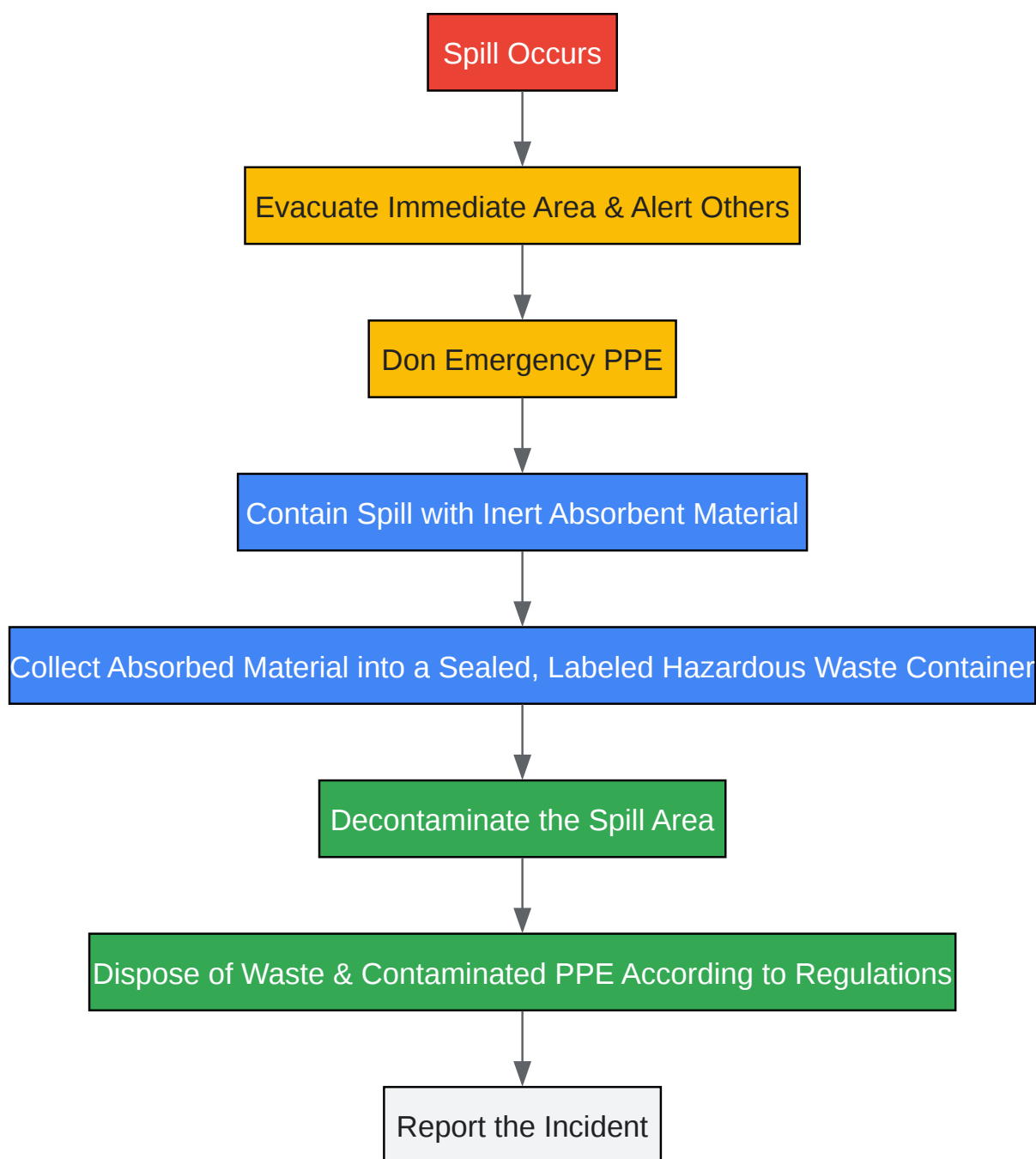


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Caption: Workflow for Safe Handling of **1-(4-Bromo-2-methylphenyl)ethanone**.

Emergency Spill Response

In the event of a spill, immediate and decisive action is required to contain the situation and prevent exposure.



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Caption: Emergency Procedure for a Chemical Spill.

First Aid Measures

Immediate first aid is crucial in the event of exposure.

Table 2: First Aid Procedures

Exposure Route	Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. [1] [2] [7]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. [1] [5] [8] If skin irritation occurs, get medical advice/attention. [1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing for at least 15 minutes. Seek immediate medical attention. [1] [2] [8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [2] [7] [8]

Handling and Storage

- Handling: Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[1\]](#) Wash hands and any exposed skin thoroughly after handling.[\[1\]](#) Use only outdoors or in a well-ventilated area.[\[1\]](#)
- Storage: Store in a well-ventilated place. Keep the container tightly closed.[\[1\]](#) Store locked up.[\[1\]](#) The compound should be stored in a dry place.

Disposal Considerations

Dispose of contents and containers in accordance with local, regional, and national hazardous waste regulations.^[1] Do not let the product enter drains. Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste.

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